

# Toxicological Profile of Trietazine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Trietazine*

Cat. No.: *B1683031*

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## Abstract

**Trietazine**, a chloro-s-triazine herbicide, has been utilized for the control of broadleaf and grassy weeds. While its primary mode of action is the inhibition of photosynthesis in target plant species, concerns regarding its potential toxicological effects on non-target organisms persist. This technical guide provides a comprehensive overview of the known toxicological effects of **Trietazine** on a range of non-target organisms, including aquatic and terrestrial species. It summarizes available quantitative toxicity data, details standard experimental protocols for toxicological assessment, and visualizes the key signaling pathway affected by this class of herbicides. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and environmental toxicology to inform risk assessment and guide future research.

## Quantitative Toxicological Data

The acute toxicity of **Trietazine** to various non-target organisms has been evaluated in several studies. The following tables summarize the key quantitative endpoints, such as LC50 (median lethal concentration), EC50 (median effective concentration), and LD50 (median lethal dose). It is important to note that there is a significant lack of publicly available data on the chronic toxicity (e.g., No Observed Adverse Effect Level - NOAEL, Lowest Observed Adverse Effect Level - LOAEL, No Observed Effect Concentration - NOEC) of **Trietazine** for most non-target organisms.

Table 1: Acute Toxicity of **Trietazine** to Aquatic Organisms

Species	Common Name	Endpoint	Value (mg/L)	Exposure Duration	Reference
Poecilia reticulata	Guppy	96-hour LC50	5.5	96 hours	<a href="#">[1]</a>
Cyprinus carpio	Common Carp	96-hour LC50	0.85	96 hours	<a href="#">[1]</a>
Daphnia magna	Water Flea	48-hour EC50	21	48 hours	<a href="#">[1]</a>
Algae (Unknown species)	Algae	EC50 (growth rate)	0.13	-	<a href="#">[1]</a>

Table 2: Acute Toxicity of **Trietazine** to Terrestrial Organisms

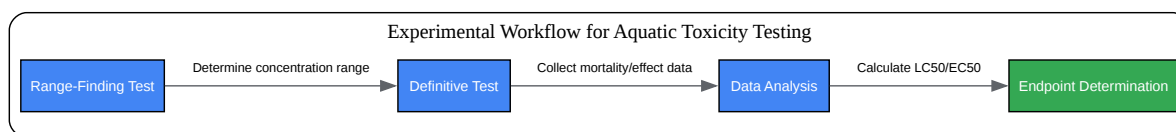
Species	Common Name	Endpoint	Value (mg/kg bw)	Exposure Route	Reference
Rat (Rattus norvegicus)	Rat	Oral LD50	494	Oral	<a href="#">[1]</a>
Phasianidae (Family)	Pheasants, Partridges, etc.	Oral LD50	800	Oral	

## Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality, consistency, and comparability of chemical safety testing data.

## Aquatic Toxicity Testing

A general workflow for aquatic toxicity testing involves a series of steps from range-finding to the definitive test.



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#### *Experimental workflow for aquatic toxicity testing.*

This test is designed to determine the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

- **Test Organism:** Recommended species include Rainbow trout (*Oncorhynchus mykiss*), Zebrafish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).
- **Exposure Conditions:** Fish are exposed to a series of concentrations of the test substance in a static, semi-static, or flow-through system.
- **Observations:** Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the 96-hour LC50, which is the concentration estimated to be lethal to 50% of the test fish.

This test assesses the acute toxicity of a substance to *Daphnia* species, typically *Daphnia magna*.

- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Exposure Conditions:** Daphnids are exposed to a range of concentrations of the test substance for 48 hours in a static system.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.

- **Endpoint:** The main endpoint is the 48-hour EC50, the concentration that immobilizes 50% of the daphnids.

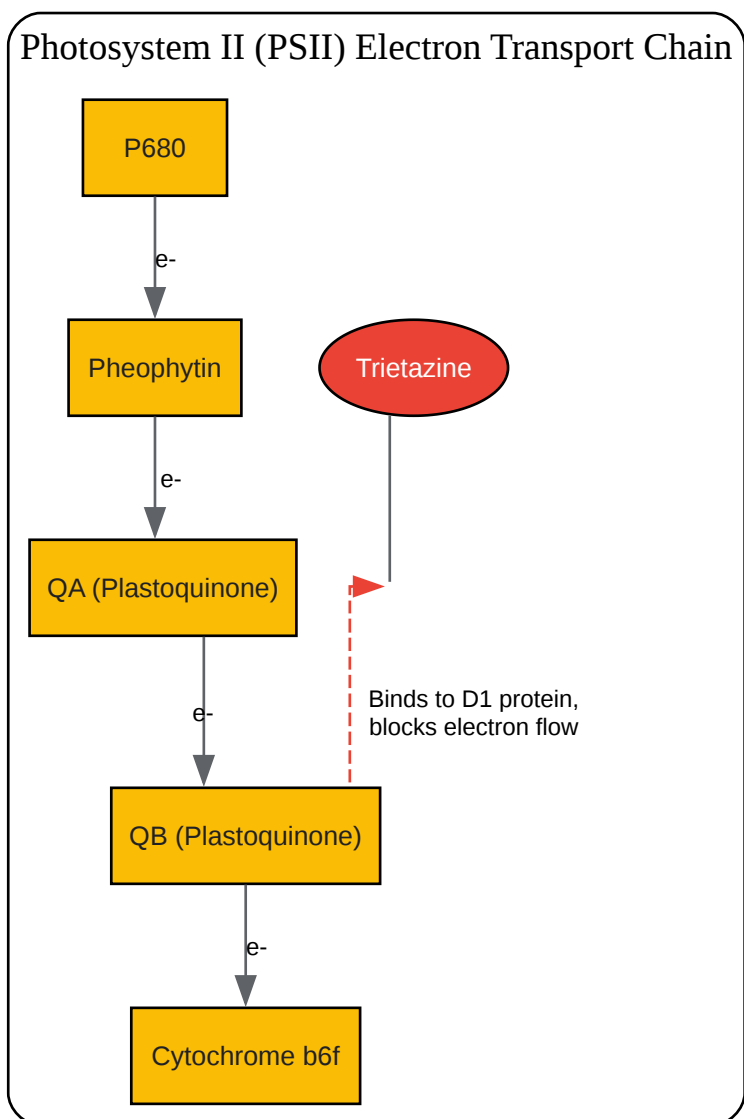
This test evaluates the effect of a substance on the growth of freshwater algae or cyanobacteria.

- **Test Organism:** Recommended species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.
- **Exposure Conditions:** Exponentially growing cultures of algae are exposed to various concentrations of the test substance over a 72-hour period.
- **Observations:** Algal growth is measured by cell counts or another biomass surrogate (e.g., fluorescence) at 24, 48, and 72 hours.
- **Endpoint:** The primary endpoints are the EC50 values for growth rate inhibition and yield reduction.

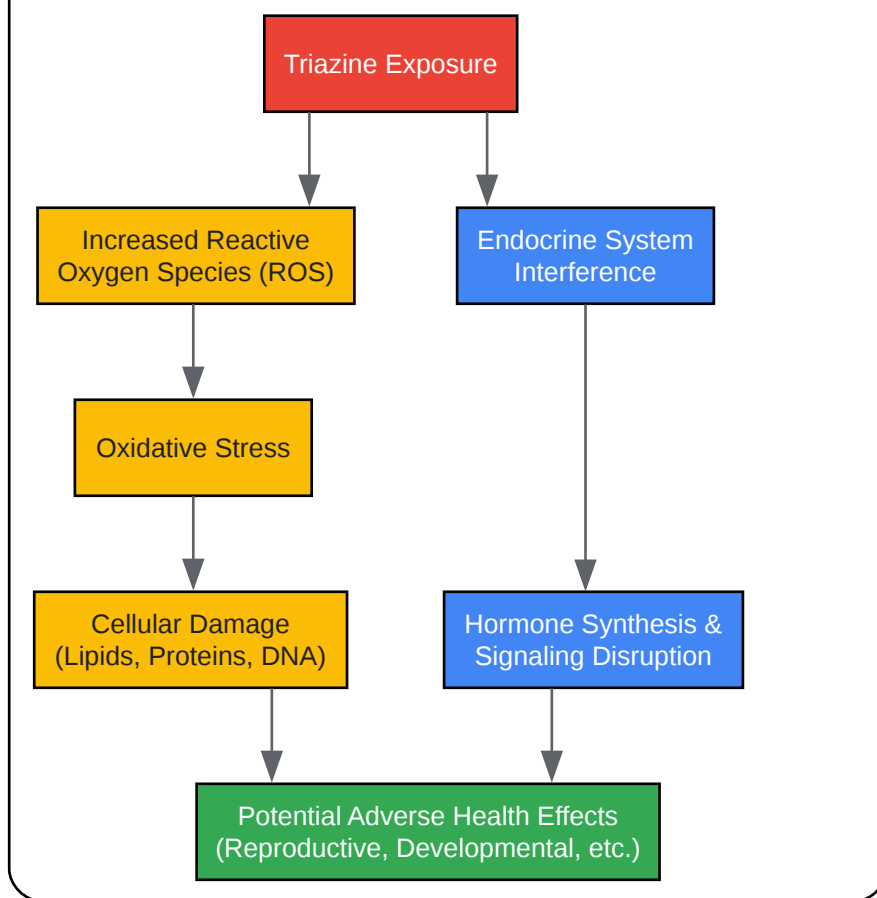
## Signaling Pathways and Mechanisms of Toxicity

### Primary Mechanism of Action: Inhibition of Photosystem II

The primary mode of action for triazine herbicides, including **Trietazine**, is the inhibition of photosynthesis at Photosystem II (PSII) in plants and algae. Triazines bind to the D1 protein of the PSII complex, specifically at the quinone-binding (QB) site. This binding blocks the electron transport from the primary electron acceptor (QA) to the secondary electron acceptor (QB), thereby interrupting the entire photosynthetic electron transport chain. This leads to a buildup of highly reactive oxygen species, causing oxidative damage and ultimately cell death in susceptible plants.



## Potential Toxicological Pathways of Triazines in Animals



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## References

- 1. Trietazine (Ref: G 27901) [sitem.herts.ac.uk]
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